

The Elusive Dihydroxidosulfur: A Technical Guide to its Spectroscopic Identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydroxidosulfur

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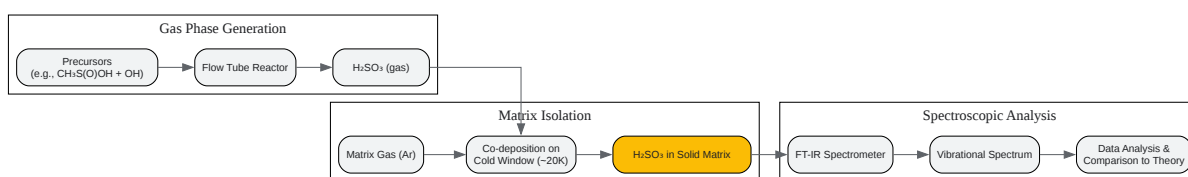
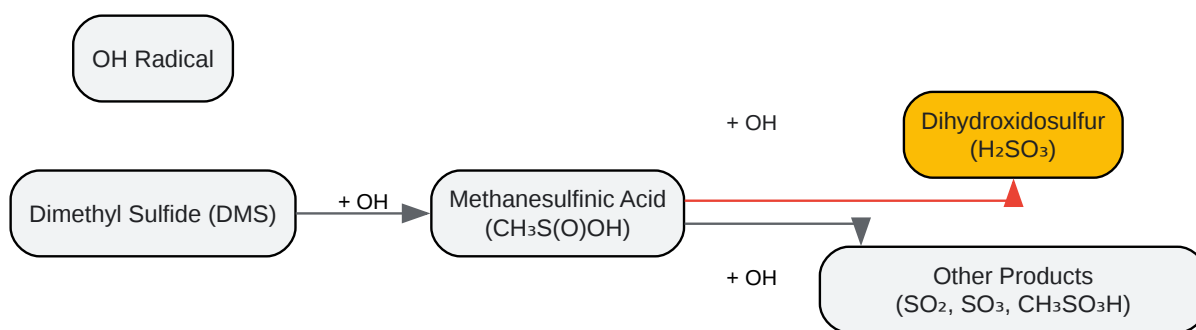
For decades, **dihydroxidosulfur**, commonly known as sulfurous acid (H_2SO_3), remained a chemical curiosity—a theoretically predicted molecule that evaded definitive experimental observation in its free state. Its existence was primarily inferred in aqueous solutions of sulfur dioxide, where it is now understood to be present mainly as hydrated SO_2 and bisulfite ions.[1] [2] However, a groundbreaking discovery in 2024 has unequivocally confirmed the existence of gas-phase **dihydroxidosulfur** under atmospheric conditions, opening a new chapter in atmospheric sulfur chemistry.[3][4][5] This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the spectroscopic identification of this elusive molecule, summarizing the most current theoretical data and experimental methodologies.

The Breakthrough: First Gas-Phase Detection

In 2024, researchers at the Leibniz Institute for Tropospheric Research (TROPOS) provided the first direct evidence of **dihydroxidosulfur** (H_2SO_3) in the gas phase.[3][5] This was a significant advancement, as previous attempts to isolate and characterize the molecule had been unsuccessful.[4] The only prior experimental detection was reported in 1988 under vacuum conditions within a mass spectrometer, where it exhibited an extremely short lifetime. [3][5]

The TROPOS team demonstrated that H_2SO_3 can be formed via the OH radical-initiated gas-phase oxidation of methanesulfinic acid ($\text{CH}_3\text{S(O)OH}$), a key intermediate in the atmospheric oxidation of dimethyl sulfide (DMS).[1][6] Under simulated atmospheric conditions in a flow

reactor, the newly formed H_2SO_3 was found to be kinetically stable for at least 30 seconds.[4]
[5] The identification was accomplished using a highly sensitive mass spectrometer capable of detecting trace amounts of reaction products.[3] This discovery is crucial as it suggests H_2SO_3 may play a role in atmospheric processes, with global modeling predicting an annual production of approximately 8 million metric tons from this pathway.[1][6]



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- To cite this document: BenchChem. [The Elusive Dihydroxidosulfur: A Technical Guide to its Spectroscopic Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237710#spectroscopic-identification-of-dihydroxidosulfur]

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